

Eu(fod)3-d30 storage conditions and stability

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Compound Focus: Eu(fod)3-d30

CAS No.: 56689-47-5

Cat. No.: S3560025

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Chemical Stability & Storage Conditions

The table below summarizes the key stability and storage information for Eu(fod)3 found in the search results.

Property	Condition / Value
Recommended Storage	2-8°C (refrigerated), protect from light, stored under nitrogen [1] [2]
Physical Form	Light yellow to yellow solid [1] [2]
Melting Point	203-207 °C [1] [2]
Water Solubility	Soluble in organic solvents. Insoluble in water [1] [2].
Hygroscopicity	Yes (moisture-sensitive) [1] [2]
Hydrolytic Sensitivity	4: no reaction with water under neutral conditions [1] [2]

While explicit data for **Eu(fod)3-d30** is scarce, one supplier lists a product described as "**EU(FOD)3-D30 95.00%**" [3]. Given its close relationship to Eu(fod)3, it is generally standard laboratory practice to treat it with the same precautions: **storing it in a cool, dark place, under an inert atmosphere like nitrogen, and in a tightly sealed container to protect it from moisture and air.**

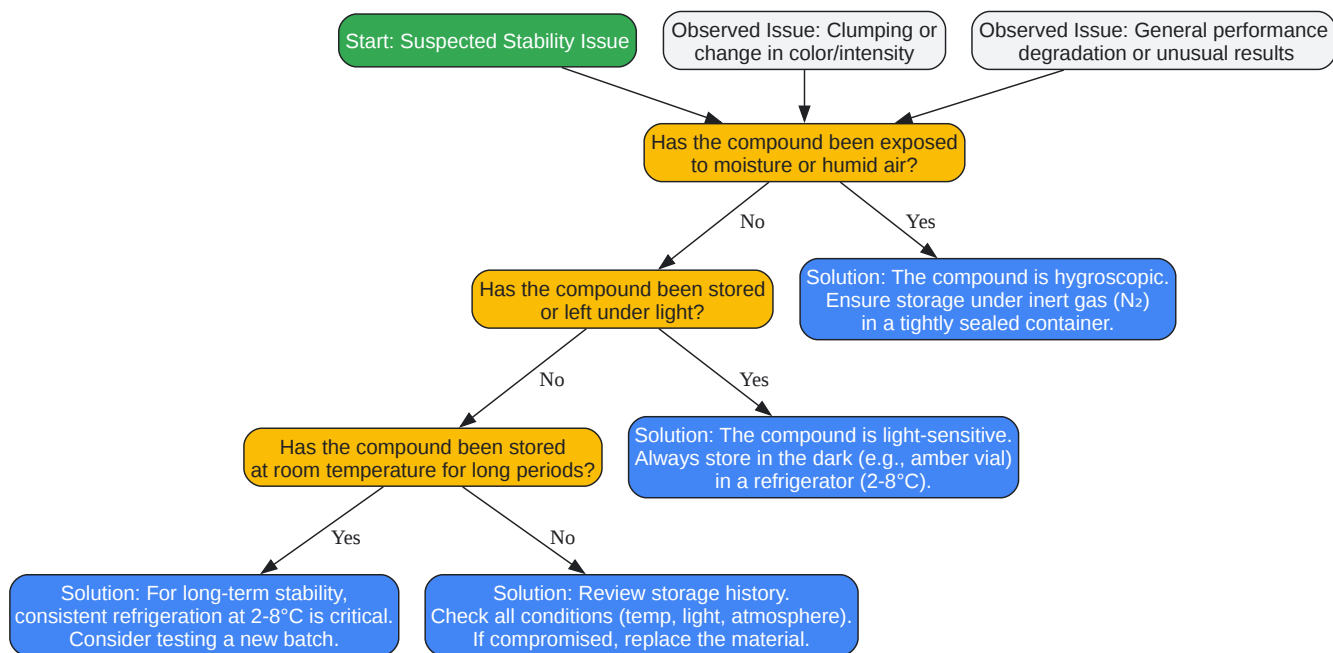
Frequently Asked Questions

Here are answers to some anticipated questions based on the available information.

- **What are the critical storage parameters for Eu(fod)₃?** The most critical factors are **temperature, light, and atmosphere**. The compound should be stored in a refrigerator (2-8°C), protected from light, and under an inert nitrogen atmosphere to prevent degradation [1] [2].
- **Is Eu(fod)₃ sensitive to moisture?** Yes, the compound is classified as **hygroscopic**, meaning it readily absorbs moisture from the air. This can compromise its purity and effectiveness, so it must be handled and stored in a dry environment [1] [2].
- **What happens if Eu(fod)₃ is not stored properly?** While the search results do not detail the exact degradation products of Eu(fod)₃, improper storage of moisture-sensitive and light-sensitive compounds typically leads to a **reduction in purity and reactivity**. This would manifest in experimental results as poor performance, such as reduced effectiveness as an NMR shift reagent.
- **Where can I find the Safety Data Sheet (SDS) for this compound?** An SDS provides comprehensive safety and handling information. You can typically obtain it from the chemical supplier you purchased the compound from. General guidance on SDS content can be found through regulatory resources [4].

Troubleshooting Common Issues

The following workflow diagram outlines a logical approach to diagnosing and resolving common stability-related problems with Eu(fod)₃.



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Key Experimental Protocols from Literature

The search revealed a detailed experimental protocol for using a related europium compound (europium(III) triflate) in a photo-oxidation fuel cell [5]. While the specific application is advanced, the methodology highlights the importance of controlled conditions when working with reactive europium complexes.

Reference Experiment: Operating a Europium-Based Photo Fuel Cell [5]

- **Apparatus Setup:** A custom fuel cell was constructed from chemical-resistant PVC pipes. The photoreaction chamber was illuminated using an LED light strip.
- **Reaction Procedure:**
 - The organic fuel (e.g., ethanol) was dissolved in demineralized water and transferred to a 2 L reactor.
 - The solution was circulated through the fuel cell at a flow rate of 477 mL/min for 15 minutes.
 - 2 mM of europium(III) triflate and 2 mM of tetrabutylammonium tetrafluoroborate (TBA-TFB) electrolyte were added to the reaction mixture.
 - The system was analyzed for 30 minutes in the dark, after which the supplemental light was turned on.
 - Operating parameters (pH, current, temperature) were monitored periodically for up to 168 hours (7 days).

This protocol underscores that **controlling light exposure, reaction time, and solution composition is critical** when utilizing the photochemical properties of europium complexes.

Methodology for Further Investigation

Since direct information on **Eu(fod)₃-d₃₀** is limited, you can take the following steps to build a more complete knowledge base:

- **Consult Manufacturer SDS:** Obtain the Safety Data Sheet directly from your chemical supplier. The SDS should have a dedicated section on **stability and reactivity**, which is legally required to list incompatible conditions and materials [4].
- **Perform Simple Stability Tests:** Conduct controlled small-scale tests to monitor changes in the compound's physical appearance (e.g., color, clumping) and performance (e.g., NMR shift efficiency) under different stress conditions like exposure to air or light for short periods.
- **Review Specialized Literature:** Search scientific databases using terms like "lanthanide shift reagent stability," "europium tris(β-diketonate) decomposition," or "NMR shift reagent handling" for more foundational studies.

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